Solubility and Stability Profile: 5-Bromo-4-fluoropicolinic Acid

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Compound of Interest

Compound Name:	*5-Bromo-4-fluoropicolinic acid*
Cat. No.:	*B13330755*

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Technical Guide for Process Chemistry & Drug Development

Executive Summary

5-Bromo-4-fluoropicolinic acid (CAS: 1211582-26-1) is a highly functionalized pyridine building block used primarily in the synthesis of agrochemicals (auxinic herbicides) and pharmaceutical intermediates.[1] Its utility stems from the orthogonal reactivity of its substituents: the carboxylic acid (C2) allows for esterification/amidation, the 4-fluoro group serves as a handle for nucleophilic aromatic substitution (

), and the 5-bromo group enables palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).

However, this high reactivity imposes strict stability constraints. The compound exhibits pH-dependent solubility typical of zwitterionic pyridines but possesses a specific instability window under basic conditions due to the lability of the C4-fluorine atom. This guide provides the physicochemical grounding and experimental frameworks necessary to handle, solubilize, and stabilize this compound.

Physicochemical Characterization

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Understanding the ionization state is critical for predicting solubility and stability behavior.

Property	Value (Experimental/Predicted)	Implications
Molecular Formula		MW: 219.99 g/mol
Physical State	White to off-white solid	Hygroscopic potential in salt form.
Melting Point	175–180 °C	High thermal stability in solid state.
pKa (COOH)	~2.5 – 3.0 (Predicted)	Stronger acid than picolinic acid (pKa 5.4) due to electron-withdrawing Br/F.
pKa (Pyridine N)	< 1.0 (Predicted)	Extremely weak base; protonation requires concentrated acid.
LogP	1.8 – 2.2	Moderately lipophilic; poor water solubility at pH < 2.

Ionization Behavior

At physiological or environmental pH (pH 5–8), the compound exists predominantly as the anionic carboxylate.

- pH < 2: Neutral/Zwitterionic species (Low aqueous solubility).
- pH > 4: Anionic species (High aqueous solubility).

Solubility Profile

Aqueous Solubility

The solubility of **5-Bromo-4-fluoropicolinic acid** is governed by the Henderson-Hasselbalch equation.

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- Acidic Media (pH 1-2): Solubility is minimal (< 1 mg/mL). The electron-withdrawing effects of Bromine and Fluorine reduce the basicity of the pyridine nitrogen, preventing significant protonation-driven solubility unless pH is extremely low (< 0).
- Neutral/Basic Media (pH > 5): Solubility increases dramatically (> 50 mg/mL) as the carboxylic acid deprotonates to form the stable salt.

Organic Solvent Compatibility

For process chemistry (synthesis/crystallization), solvent selection is dictated by the "Like Dissolves Like" principle modified by the compound's polarity.

- High Solubility: DMSO, DMF, Methanol, Ethanol (Protics facilitate H-bonding).
- Moderate Solubility: Ethyl Acetate, THF, Dichloromethane (DCM).
- Low Solubility: Hexanes, Toluene, Diethyl Ether (useful as anti-solvents for crystallization).

Solubility Decision Workflow

The following diagram outlines the optimal solvent systems based on the intended application.

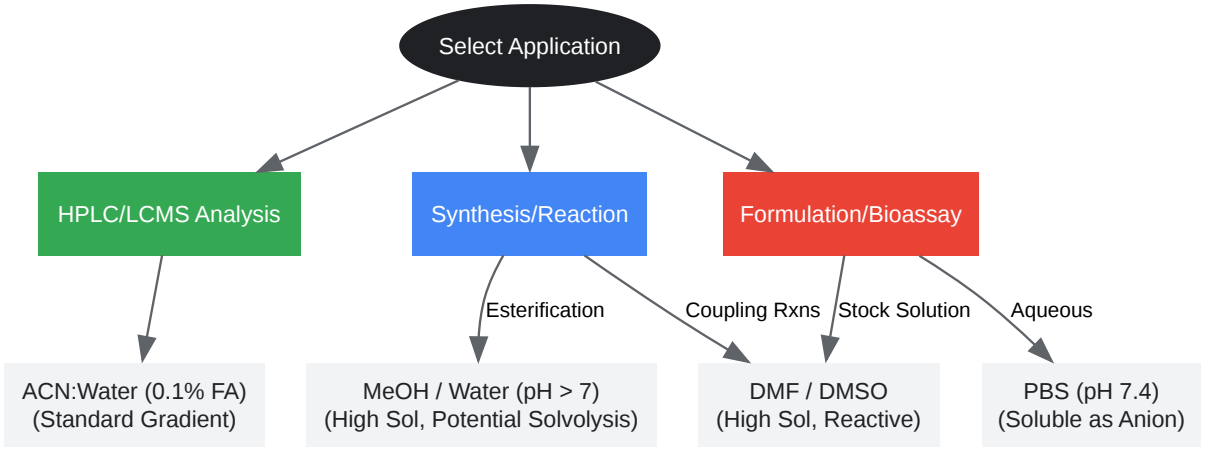

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Figure 1: Solvent selection strategy based on downstream application requirements.

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Stability & Degradation Mechanisms

While thermally stable, **5-Bromo-4-fluoropicolinic acid** exhibits specific chemical vulnerabilities that must be managed during storage and processing.

Nucleophilic Aromatic Substitution ( ) Risk

Critical Instability: The Fluorine atom at the 4-position is activated by the electron-deficient pyridine ring and the electron-withdrawing carboxyl group.

- Trigger: Exposure to strong nucleophiles (OH^-, alkoxides, amines) or heating in basic media.
- Mechanism: Nucleophile attacks C4, displacing fluoride.
- Result: Formation of 5-bromo-4-hydroxypicolinic acid (in aqueous base) or 4-alkoxy derivatives.

Photolytic Instability

Halogenated pyridines are susceptible to photodehalogenation.

- Mechanism: UV light can cleave the C-Br bond, leading to radical formation and hydro-debromination products.
- Mitigation: Store in amber vials; avoid direct sunlight during processing.

Thermal Stability[2]

- Solid State: Stable up to melting point (~175°C).
- Solution: Stable at reflux in non-nucleophilic solvents (e.g., Toluene, DCM). Unstable at reflux in nucleophilic solvents (e.g., MeOH with base) due to

  .

Degradation Pathway Diagram

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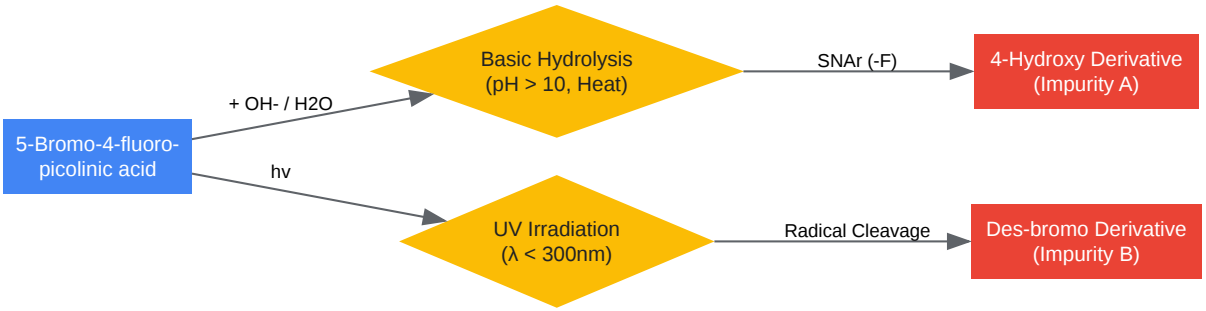

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Figure 2: Primary degradation pathways under stress conditions.

Experimental Protocols

Protocol A: Thermodynamic Solubility Determination (Shake-Flask)

Validates solubility limits for formulation or reaction concentration.

- Preparation: Weigh 50 mg of compound into three 4 mL glass vials.
- Solvent Addition: Add 1.0 mL of buffer (pH 1.2, pH 7.4) or organic solvent (MeOH) to respective vials.
- Equilibration: Agitate at 25°C for 24 hours (orbital shaker at 200 rpm).
- Filtration: Filter supernatant through a 0.45 µm PTFE syringe filter.
- Quantification: Analyze filtrate via HPLC-UV (254 nm).
    - Note: If pH 7.4 sample is fully dissolved, solubility is >50 mg/mL.

Protocol B: Forced Degradation Study (Stress Testing)

Establishes stability-indicating analytical methods.

- Acid Stress: Dissolve 1 mg/mL in 1N HCl. Heat at 60°C for 4 hours.

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- Expected Result: Minimal degradation (acid stabilizes the F-C bond against

).

- Base Stress: Dissolve 1 mg/mL in 0.1N NaOH. Heat at 60°C for 4 hours.
  - Expected Result:Significant degradation. Monitor for appearance of 4-hydroxy peak (earlier elution on Reverse Phase).
- Oxidative Stress: Dissolve 1 mg/mL in 3%

  . RT for 24 hours.[2]
  - Expected Result: Formation of N-oxide (delayed retention time).

Handling & Storage Recommendations

- Storage: Keep in tightly sealed containers, preferably under inert atmosphere (

  ), at 2–8°C. Protect from light.

- Safety:
  - H315/H319: Causes skin and serious eye irritation.[3][4][5]
  - PPE: Nitrile gloves, safety goggles, and lab coat are mandatory. Use a fume hood to avoid inhalation of dust.
- Disposal: Halogenated organic waste. Do not dispose of in general aqueous waste streams due to ecotoxicity potential of halogenated pyridines.

References

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- To cite this document: BenchChem. [Solubility and Stability Profile: 5-Bromo-4-fluoropicolinic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13330755/docs#solubility-and-stability-profile-5-bromo-4-fluoropicolinic-acid]

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